

2,4-Dimethylpentanal: A Comparative Review of its Applications in Chemical Research

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Compound of Interest

Compound Name: 2,4-Dimethylpentanal

Cat. No.: B3050699

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For researchers, scientists, and professionals in drug development, **2,4-Dimethylpentanal** presents itself as a versatile branched-chain aldehyde with niche but significant applications in fragrance formulation and specialized organic synthesis. This guide provides a comparative analysis of its performance against relevant alternatives, supported by available data and detailed experimental context.

2,4-Dimethylpentanal is a colorless liquid characterized by a pungent odor. Its primary applications lie in the fragrance and flavor industries, where it contributes unique scent profiles. It also serves as an intermediate in chemical synthesis, particularly in reactions involving aldehydes, such as aldol condensations.

Physicochemical Properties

A summary of the key physical and chemical properties of **2,4-Dimethylpentanal** is provided below. This data is essential for its handling, application, and comparison with other aldehydes.

Property	Value
Molecular Formula	C ₇ H ₁₄ O
Molecular Weight	114.19 g/mol
Boiling Point	134.5 °C at 760 mmHg
Flash Point	33.4 °C
Density	0.803 g/cm ³
Vapor Pressure	8.08 mmHg at 25°C
Refractive Index	1.401

Applications in Fragrance and Flavor

In the realm of fragrance and flavor, the utility of an aldehyde is determined by its odor profile, intensity, and stability. While specific quantitative odor threshold data for **2,4-Dimethylpentanal** is not readily available in public literature, we can infer its characteristics by comparing it to other aliphatic aldehydes.

Linear aliphatic aldehydes (C₆-C₁₂) are well-known for their powerful and often pleasant scents, which vary with chain length. For instance, Heptanal (C₇) is described as having a fatty, green, and herbaceous odor.[1] The branched structure of **2,4-Dimethylpentanal** likely imparts a more complex and less linear scent profile compared to its straight-chain isomer, heptanal. This branching can influence the molecule's volatility and interaction with olfactory receptors, potentially leading to a unique odor characteristic that is valuable in creating distinctive fragrance accords.

Comparison of Odor Profiles of C₇ Aldehydes:

Compound	Structure	Reported Odor Profile
2,4-Dimethylpentanal	Branched	Pungent (specific descriptors not widely documented)
Heptanal (Aldehyde C-7)	Linear	Harsh, fatty, and pungent at high concentrations; transforms to fresh, green, herbaceous, and ozonic upon dilution.[1]

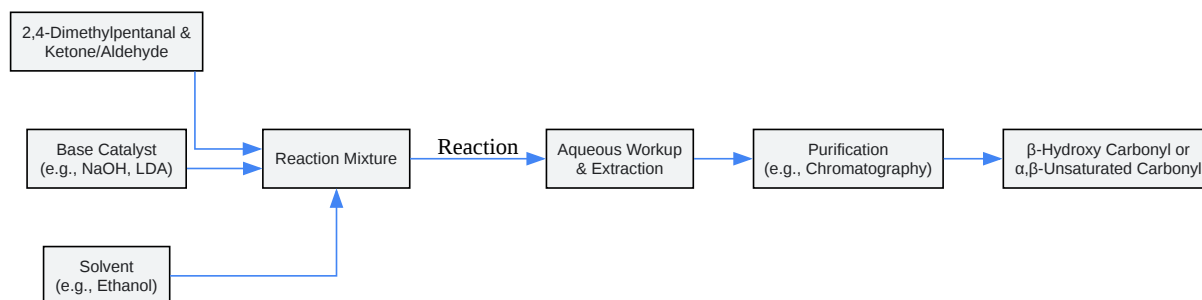
The use of branched aldehydes in perfumery can provide unique notes that are not achievable with their linear counterparts.[2] This makes **2,4-Dimethylpentanal** a potentially valuable tool for perfumers seeking to create novel and complex fragrances.

Applications in Chemical Synthesis

2,4-Dimethylpentanal's aldehyde functional group makes it a reactant in various organic syntheses. A primary application for aldehydes is the aldol condensation, a fundamental carbon-carbon bond-forming reaction.

The steric hindrance around the carbonyl group in **2,4-Dimethylpentanal**, due to the methyl group at the alpha-position, is expected to influence its reactivity in aldol condensations. Generally, sterically hindered aldehydes may exhibit lower reaction rates compared to less hindered aldehydes. However, this steric hindrance can also be advantageous in controlling selectivity in crossed aldol condensations, where self-condensation of the more hindered aldehyde is suppressed.[3][4]

Conceptual Experimental Workflow for an Aldol Condensation:



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Caption: Generalized workflow for a base-catalyzed aldol condensation reaction.

Hypothetical Experimental Protocol: Aldol Condensation of 2,4-Dimethylpentanal with Acetone

While a specific protocol for **2,4-Dimethylpentanal** is not available, a general procedure for a crossed aldol condensation can be adapted.

Objective: To synthesize the β -hydroxy ketone adduct from the reaction of **2,4-Dimethylpentanal** and acetone.

Materials:

- **2,4-Dimethylpentanal**
- Acetone
- Sodium hydroxide (NaOH)
- Ethanol
- Diethyl ether
- Saturated aqueous sodium bicarbonate

- Anhydrous magnesium sulfate
- Round-bottom flask, magnetic stirrer, separatory funnel, rotary evaporator

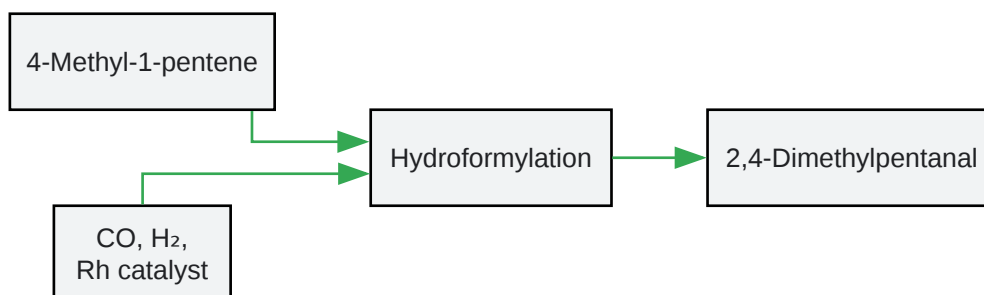
Procedure:

- In a round-bottom flask equipped with a magnetic stirrer, dissolve **2,4-Dimethylpentanal** (1 equivalent) in ethanol.
- Add an excess of acetone (e.g., 5 equivalents) to the solution.
- Slowly add an aqueous solution of sodium hydroxide (e.g., 1.1 equivalents) to the stirred mixture at room temperature.
- Monitor the reaction progress using thin-layer chromatography (TLC).
- Upon completion, neutralize the reaction mixture with dilute hydrochloric acid.
- Remove the ethanol under reduced pressure using a rotary evaporator.
- Extract the aqueous residue with diethyl ether.
- Wash the combined organic layers with saturated aqueous sodium bicarbonate and then with brine.
- Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate under reduced pressure to obtain the crude product.
- Purify the crude product by column chromatography on silica gel.

Expected Outcome: The reaction is expected to yield the β -hydroxy ketone. Due to the steric hindrance of **2,4-Dimethylpentanal**, the reaction may require longer reaction times or slightly elevated temperatures to achieve a reasonable yield. The use of a large excess of acetone will favor the crossed-aldol product over the self-condensation of acetone.

Synthesis of 2,4-Dimethylpentanal

The synthesis of **2,4-dimethylpentanal** itself can be achieved through various methods, including the hydroformylation of 4-methyl-1-pentene. A general representation of a synthetic pathway is outlined below.



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Caption: A simplified synthetic route to **2,4-Dimethylpentanal** via hydroformylation.

Conclusion

2,4-Dimethylpentanal is a specialty aldehyde with applications primarily in the fragrance industry and as a sterically hindered intermediate in organic synthesis. While quantitative performance data for direct comparison with alternatives is scarce in publicly accessible literature, its branched structure suggests a unique and complex odor profile valuable for perfumery. In synthesis, its steric hindrance can be exploited for selective reactions. Further research to quantify its odor threshold and reaction kinetics in comparison to other aldehydes would be beneficial for a more complete understanding of its performance characteristics.

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